

A Technical Overview of tert-Leucinol: Molecular Properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Amino-3,3-dimethylbutan-1-ol

Cat. No.: B1275762

[Get Quote](#)

This guide provides essential physicochemical data for tert-Leucinol, a chiral amino alcohol widely utilized as a building block in asymmetric synthesis. Its structural properties make it a valuable component for the development of chiral catalysts, ligands, and pharmaceutical intermediates.

Physicochemical Data

The fundamental molecular properties of tert-Leucinol are summarized below. This data is critical for stoichiometric calculations, analytical characterization, and reaction optimization.

Identifier	Value	Reference
Molecular Formula	C ₆ H ₁₅ NO	[1] [2] [3]
Linear Formula	(CH ₃) ₃ CCH(NH ₂)CH ₂ OH	
Molecular Weight	117.19 g/mol	[1] [3]
CAS Number	112245-13-3	[1] [2] [3]

Structural and Molecular Relationships

The relationship between the common name, chemical formula, and molecular weight is a foundational concept in chemistry. The following diagram illustrates this logical connection for tert-Leucinol.

{tert-Leucinol | (S)-2-Amino-3,3-dimethyl-1-butanol}

has

{Molecular Formula | C₆H₁₅NO}

corresponds to

{Molecular Weight | 117.19 g/mol}

[Click to download full resolution via product page](#)

Core molecular properties of tert-Leucinol.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemscene.com [chemscene.com]
- 2. strem.com [strem.com]
- 3. chemwhat.com [chemwhat.com]
- To cite this document: BenchChem. [A Technical Overview of tert-Leucinol: Molecular Properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1275762#tert-leucinol-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1275762#tert-leucinol-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com